

An In-depth Technical Guide to 2-(Isopropylamino)ethanol: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: 2-(Isopropylamino)ethanol

Cat. No.: B091046

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-(Isopropylamino)ethanol** (CAS No. 109-56-8), a secondary amine with significant industrial and research applications. This document details its chemical and physical properties, provides an established experimental protocol for its synthesis, and explores its key uses, particularly in carbon dioxide capture and as a precursor in chemical synthesis. All quantitative data is presented in clear, tabular format for ease of reference. Furthermore, logical workflows for its synthesis and a primary application are visualized using diagrams to facilitate a deeper understanding of the underlying processes.

Chemical and Physical Properties

2-(Isopropylamino)ethanol, also known as N-Isopropylethanolamine, is a colorless to light yellow liquid.^[1] Its fundamental properties are summarized in the tables below, compiled from various sources.

Table 1: General and Physical Properties

Property	Value	Source(s)
CAS Number	109-56-8	[2]
Molecular Formula	C5H13NO	[3]
Molecular Weight	103.16 g/mol	[2]
Appearance	Colorless to amber or straw-colored liquid	[3][4]
Boiling Point	172 °C (lit.)	[5]
Density	0.897 g/mL at 25 °C (lit.)	[5]
Refractive Index	n ₂₀ /D 1.441 (lit.)	[5]
Flash Point	78 °C (172.4 °F) - closed cup	[5][6]

Table 2: Chemical Identifiers

Identifier	Value	Source(s)
Linear Formula	(CH ₃) ₂ CHNHCH ₂ CH ₂ OH	[2]
SMILES	CC(C)NCCO	[5]
InChI	1S/C5H13NO/c1-5(2)6-3-4-7/h5-7H,3-4H2,1-2H3	[5]
InChI Key	RILLZYSZSDGYGV-UHFFFAOYSA-N	[5]

Safety Information

2-(Isopropylamino)ethanol is classified as a hazardous substance. Appropriate personal protective equipment, including gloves, eye protection, and respiratory protection, should be used when handling this chemical.

Table 3: GHS Hazard Information

Hazard	Description
Pictogram	GHS07 (Exclamation Mark)
Signal Word	Warning
Hazard Statements	H302: Harmful if swallowed
Precautionary Statements	P264, P270, P301 + P312, P501

Source:[5][6]

Synthesis of 2-(Isopropylamino)ethanol

A well-established method for the synthesis of **2-(Isopropylamino)ethanol** is through the reductive amination of ethanolamine with acetone. The following protocol is adapted from a procedure published in Organic Syntheses.[7]

Experimental Protocol: Reductive Amination

Materials:

- Ethanolamine (1.0 mole, 61.0 g)
- Acetone (1.3 moles, 75.4 g, 94 ml)
- Absolute Ethanol (150 ml)
- Platinum Oxide (0.5 g)
- Benzene (100 ml)
- Hydrogen gas

Equipment:

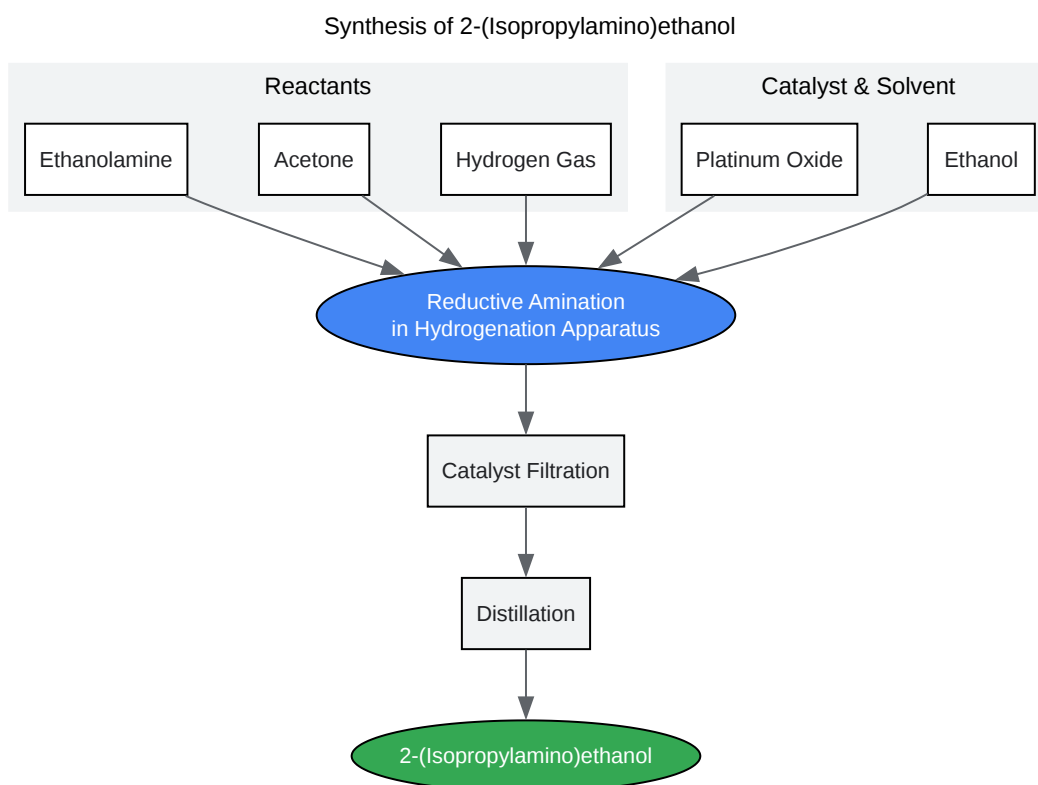
- Catalytic hydrogenation apparatus (e.g., Parr shaker)
- 1-L reduction bottle

- Hirsch funnel with a filter plate
- 500-ml modified Claisen flask
- Distillation apparatus

Procedure:

- In a 1-L reduction bottle, place 0.5 g of platinum oxide catalyst and 50 ml of absolute ethanol.
- Connect the bottle to a low-pressure hydrogen tank. Evacuate the bottle and fill it with hydrogen twice.
- Admit hydrogen to the system until the pressure reaches 1-2 atm and shake the apparatus for 20-30 minutes to reduce the platinum oxide.
- Stop the shaker and admit air to the bottle.
- Prepare a solution of 61.0 g (1.0 mole) of ethanolamine and 75.4 g (1.3 moles) of acetone in 100 ml of absolute ethanol.
- Rinse this solution into the reduction bottle with an additional 50 ml of absolute ethanol.
- Evacuate the bottle and fill it with hydrogen twice more.
- Shake the apparatus under a hydrogen pressure of 1-2 atm until the theoretical amount of hydrogen has been absorbed.
- Admit air to the bottle and filter the catalyst using a Hirsch funnel.
- Rinse the bottle and the catalyst with a total of 75 ml of benzene, passing the rinsings through the funnel.
- Transfer the filtrate to a 500-ml modified Claisen flask, rinsing with an additional 25 ml of benzene.
- Distill off most of the benzene at atmospheric pressure.

- Distill the residue under reduced pressure to obtain 2-isopropylaminoethanol. The expected boiling point is 86–87°C at 23 mm Hg.[7]



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Caption: Workflow for the synthesis of **2-(Isopropylamino)ethanol**.

Applications

2-(Isopropylamino)ethanol has several notable applications in both industrial and research settings.

Carbon Dioxide (CO₂) Capture

Aqueous solutions of **2-(Isopropylamino)ethanol** are being investigated for their potential in post-combustion CO₂ capture.^{[2][8]} As a secondary amine, it reacts with CO₂ to form carbamates and bicarbonates, effectively removing it from gas streams.^[8] Its performance is attributed to a balance of reactivity and regeneration energy requirements.

Experimental Protocol: CO₂ Absorption

The following is a generalized protocol for evaluating the CO₂ absorption capacity of an aqueous **2-(Isopropylamino)ethanol** solution.

Materials:

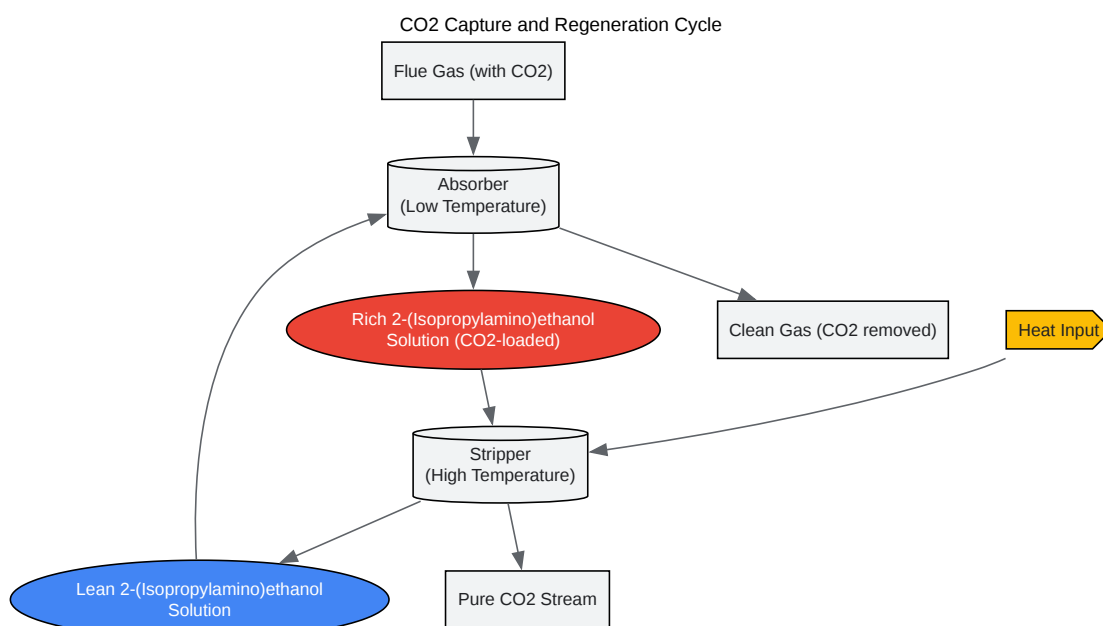
- **2-(Isopropylamino)ethanol**
- Distilled water
- CO₂ gas of known concentration (e.g., 15% in N₂)
- Nitrogen gas (for desorption)

Equipment:

- Gas absorption apparatus (e.g., a jacketed glass reactor with a gas inlet and outlet)
- Stirrer (magnetic or overhead)
- Mass flow controllers
- Gas analyzer (to measure CO₂ concentration)
- Thermostatic bath

Procedure:

- Prepare an aqueous solution of **2-(Isopropylamino)ethanol** of a specific concentration (e.g., 15-30 wt%).
- Charge a known volume of the amine solution into the gas absorption reactor.
- Maintain the solution at a constant temperature (e.g., 40 °C) using the thermostatic bath.
- Introduce the CO₂ gas mixture into the solution at a constant flow rate.
- Continuously monitor the CO₂ concentration in the outlet gas stream using a gas analyzer.
- The absorption is complete when the CO₂ concentration in the outlet gas is equal to the inlet concentration.
- The amount of CO₂ absorbed can be calculated by integrating the difference between the inlet and outlet CO₂ concentrations over time.
- For desorption, the CO₂-rich solution is heated (e.g., to 80-120 °C) while being purged with an inert gas like nitrogen to release the captured CO₂.



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Caption: CO2 capture process using **2-(Isopropylamino)ethanol**.

Chemical Synthesis Precursor

2-(Isopropylamino)ethanol serves as a valuable building block in organic synthesis. Its applications include:

- Synthesis of Heterocyclic N,O-Acetals: It is used in the preparation of these specialized organic compounds.^{[2][9]}

- **Pharmaceutical Intermediates:** It is a precursor in the synthesis of potent and selective 5-HT_{2C} receptor agonists, which are of interest in drug development.[4]

Industrial Formulations

This compound is also utilized in various industrial products:

- **Lubricants and Hydraulic Fluids:** It is used in the formulation of power transfer fluids and as a corrosion inhibitor and lubrication enhancer in fire-resistant hydraulic fluids.[1]
- **Paints and Coatings:** It finds application in the paints and coatings industry.[1]
- **Emulsifiers:** It can be used in the synthesis of emulsifiers.[9]

Conclusion

2-(Isopropylamino)ethanol is a versatile secondary amine with a well-defined property profile and established synthesis routes. Its role as a potential solvent for CO₂ capture highlights its relevance in addressing environmental challenges. Furthermore, its utility as a precursor in the pharmaceutical and chemical industries underscores its continued importance in various fields of research and development. This guide provides foundational technical information to support further investigation and application of this compound.

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